

Technical Support Center: N,N-Dimethyl-4-nitrosoaniline Safety and Handling

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Compound of Interest

Compound Name: *N,N-Dimethyl-4-nitrosoaniline*

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This guide provides essential safety precautions and handling information for researchers, scientists, and drug development professionals working with **N,N-Dimethyl-4-nitrosoaniline**.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **N,N-Dimethyl-4-nitrosoaniline**?

A1: **N,N-Dimethyl-4-nitrosoaniline** is a hazardous substance with several primary risks. It is classified as a self-heating substance that may catch fire.^{[1][2][3][4]} It is also toxic if swallowed, causes skin irritation, may cause an allergic skin reaction, causes serious eye irritation, and may cause respiratory irritation.^{[1][4]}

Q2: What are the immediate first aid measures in case of exposure?

A2: Immediate and appropriate first aid is crucial.

- **Eye Contact:** Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids.^{[2][5]} Remove contact lenses if present and easy to do.^{[1][3]} Seek immediate medical attention.^[2]
- **Skin Contact:** Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes.^[2] If skin irritation or a rash occurs, get medical advice.^{[1][3]}

- Inhalation: Move the victim to fresh air and keep them in a position comfortable for breathing.
[1][3][5] If the person is not breathing, give artificial respiration.[1] Seek medical attention if you feel unwell.[1][3][4]
- Ingestion: If swallowed, immediately call a poison center or doctor.[4][5][6] Rinse the mouth with water.[1][3] Do NOT induce vomiting.[2]

Q3: What personal protective equipment (PPE) is required when handling this chemical?

A3: Appropriate PPE is mandatory to ensure safety.

- Eye/Face Protection: Wear tightly fitting safety goggles.[1]
- Skin Protection: Wear protective gloves and clothing.[7] Fire/flame resistant and impervious clothing is recommended.[1]
- Respiratory Protection: Use a NIOSH/MSHA approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[5] A dust mask of type N95 (US) is also suggested.

Q4: How should I properly store **N,N-Dimethyl-4-nitrosoaniline**?

A4: Store in a cool, well-ventilated area in tightly closed containers.[1][7] Keep away from heat, sparks, open flames, and other ignition sources.[2][7] It should also be protected from sunlight and moisture.[1][3][7]

Q5: What materials are incompatible with **N,N-Dimethyl-4-nitrosoaniline**?

A5: Avoid contact with strong oxidizing agents.[1] It is also incompatible with strong reducing agents, strong acids, acetic acid, and acetic anhydride.[8]

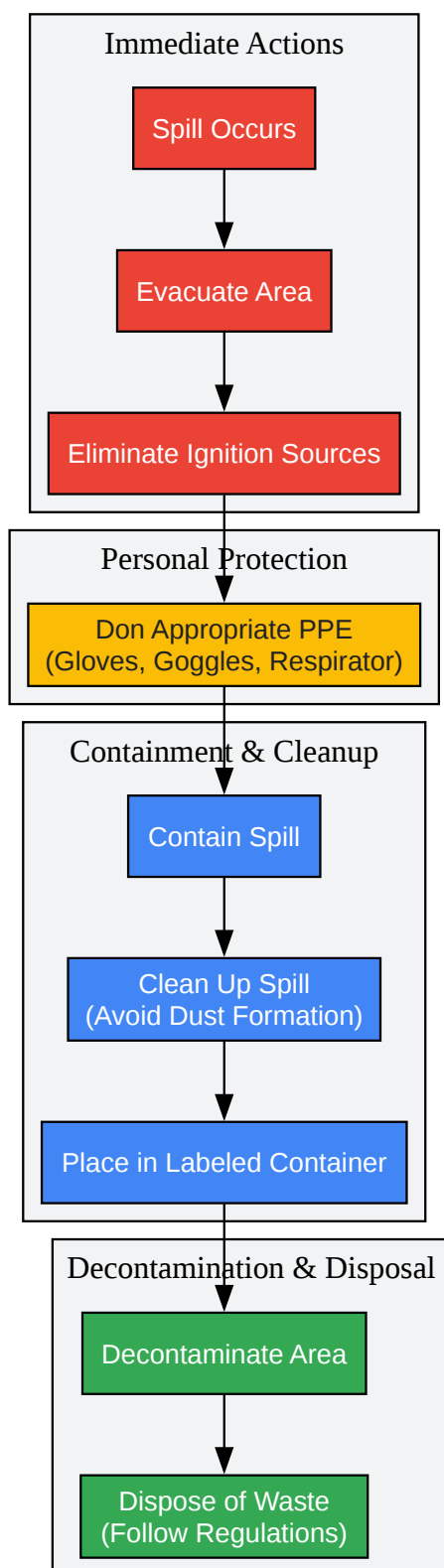
Troubleshooting Guide

Issue	Possible Cause	Solution
Spill in the laboratory	Accidental mishandling of the container.	Evacuate personnel from the immediate area. Eliminate all ignition sources.[9] Wear appropriate PPE, including respiratory protection. For small spills, carefully sweep up the solid material, avoiding dust formation, and place it in a suitable, closed container for disposal.[5] Do not let the chemical enter drains.[1]
Visible dust in the air during handling	Improper handling techniques (e.g., vigorous scooping, pouring from a height).	Handle the product only in a closed system or provide appropriate exhaust ventilation.[2][5] Use non-sparking tools.[1][7]
Skin irritation or rash after handling	Direct skin contact with the substance.	Immediately wash the affected area with soap and plenty of water. Remove and launder contaminated clothing before reuse.[1] Seek medical attention if irritation persists.[1][3]
The material appears to be clumping or changing color.	Exposure to moisture or light.	Ensure the container is tightly sealed and stored in a cool, dry, and dark place as recommended.[1][3][7]

Quantitative Data Summary

Property	Value	Source
Molecular Weight	150.18 g/mol	[9]
Melting Point	85-87 °C	[8] [10]
Flash Point	233 °C	[1]
Water Solubility	Insoluble	[1] [7] [9]
CAS Number	138-89-6	[11]

Experimental Workflow: Handling a Spill



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Caption: Workflow for safely handling a spill of **N,N-Dimethyl-4-nitrosoaniline**.

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